

N-Boc-2-(1-Iminoethyl)hydrazine IUPAC name and synonyms

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Compound of Interest

Compound Name: *N-Boc-2-(1-Iminoethyl)hydrazine*

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N-Boc-2-(1-Iminoethyl)hydrazine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Boc-2-(1-iminoethyl)hydrazine**, a key intermediate in synthetic organic chemistry. This document details its chemical identity, properties, a representative synthesis protocol, and its potential applications, particularly in the construction of heterocyclic scaffolds relevant to drug discovery.

Chemical Identity and Properties

N-Boc-2-(1-iminoethyl)hydrazine, systematically named tert-butyl 2-(1-iminoethyl)hydrazinecarboxylate, is a hydrazine derivative protected with a tert-butoxycarbonyl (Boc) group. This protecting group enhances the stability of the hydrazine moiety and allows for selective reactions at the iminoethyl group.

Synonyms:

- tert-butyl 2-ethanimidoylhydrazinecarboxylate
- tert-butyl N-(1-aminoethylideneamino)carbamate
- N-(tert-Butoxycarbonyl)-acetaldehyde hydrazone

- tert-butyl 2-ethylidenehydrazine-1-carboxylate

Chemical Structure:

Quantitative Data

Precise experimental data for **N-Boc-2-(1-iminoethyl)hydrazine** is not readily available in peer-reviewed literature, suggesting it is often synthesized and used in situ or is not a widely isolated compound. The following table provides key identifiers and predicted or representative data for this compound and its immediate precursor.

Property	Value	Source
IUPAC Name	tert-butyl 2-(1-iminoethyl)hydrazinecarboxylate	-
CAS Number	851535-08-5	Supplier Data
Molecular Formula	C ₇ H ₁₅ N ₃ O ₂	Calculated
Molecular Weight	173.21 g/mol	Calculated
Appearance	Expected to be a solid or oil	Inferred
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Expected to be soluble in organic solvents like ethanol, methanol, and dichloromethane.	Inferred

Experimental Protocols

The synthesis of **N-Boc-2-(1-iminoethyl)hydrazine** is typically achieved through the condensation of tert-butyl carbazate with acetaldehyde. While a specific, detailed protocol for this exact transformation is not widely published, a general and reliable procedure for the formation of N-Boc hydrazones from aldehydes is well-established.

Representative Synthesis of N-Boc-2-(1-iminoethyl)hydrazine

This protocol is adapted from general procedures for the synthesis of N-Boc hydrazones.

Materials:

- tert-Butyl carbazate
- Acetaldehyde
- Ethanol (absolute)
- Acetic acid (catalytic amount)
- Hexane
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Magnetic stirrer and heating mantle

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve tert-butyl carbazate (1.0 equivalent) in absolute ethanol.
- **Addition of Reagents:** To the stirred solution, add a catalytic amount of acetic acid (e.g., 0.1 equivalents). Subsequently, add acetaldehyde (1.0-1.2 equivalents) dropwise to the mixture.
- **Reaction:** Heat the reaction mixture to reflux and maintain for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, allow the reaction mixture to cool to room temperature. Remove the ethanol under reduced pressure using a rotary evaporator.

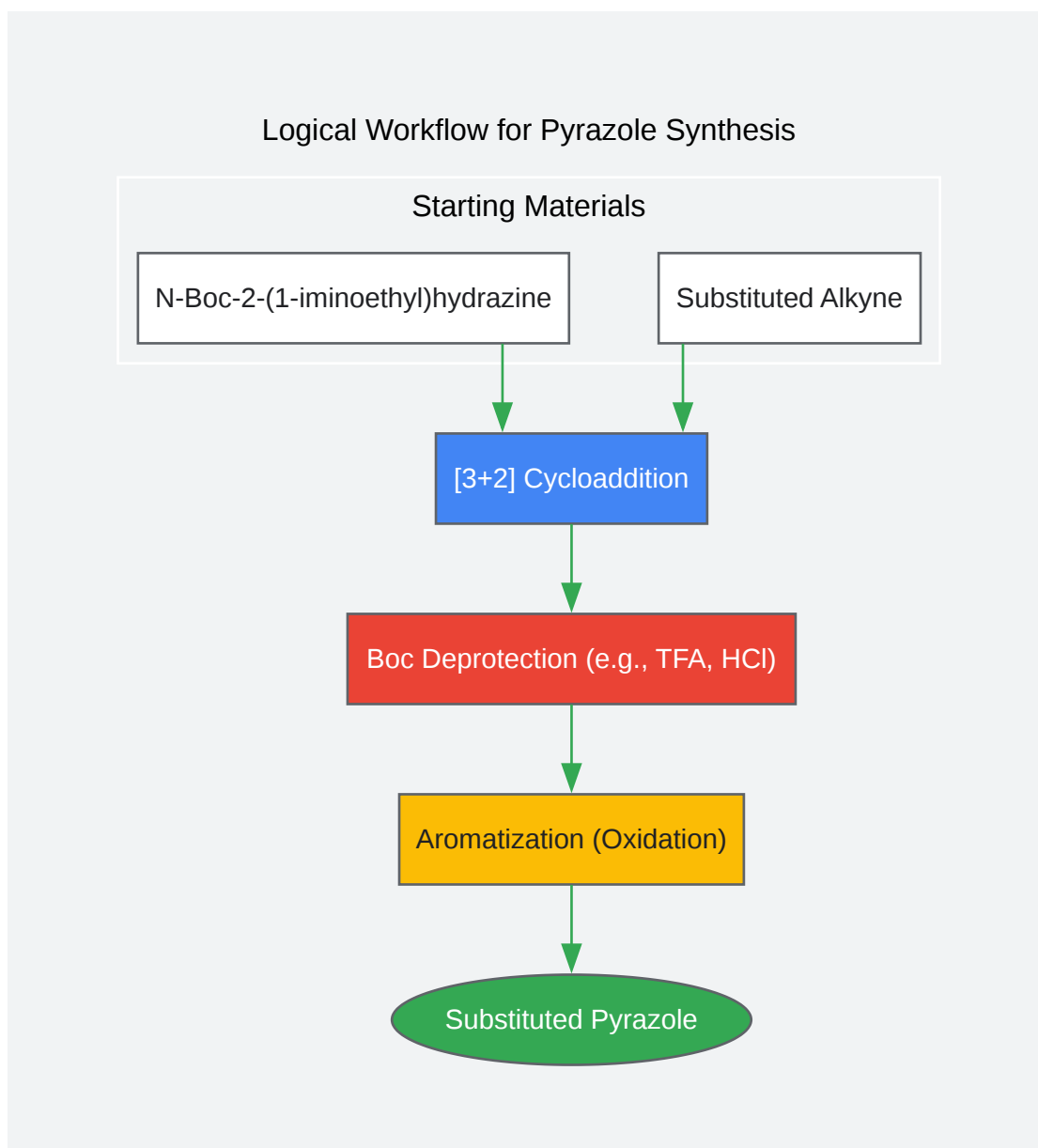
- Purification: Dissolve the resulting residue in a suitable organic solvent such as dichloromethane or ethyl acetate. Wash the organic layer with water and brine. Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- Isolation: The crude product can be further purified by trituration with hexane or by column chromatography on silica gel to yield the pure **N-Boc-2-(1-iminoethyl)hydrazine**.

Applications in Synthesis

N-Boc-hydrazones are versatile intermediates in organic synthesis, primarily used in the construction of nitrogen-containing heterocycles. A significant application is in the synthesis of pyrazoles, a class of compounds with a broad range of biological activities, making them important scaffolds in drug development.

Logical Workflow for Pyrazole Synthesis

The following diagram illustrates a typical workflow for the synthesis of a substituted pyrazole starting from an N-Boc-hydrazone like **N-Boc-2-(1-iminoethyl)hydrazine**. This process involves a [3+2] cycloaddition reaction with an alkyne, followed by deprotection and aromatization.



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Caption: Workflow for pyrazole synthesis.

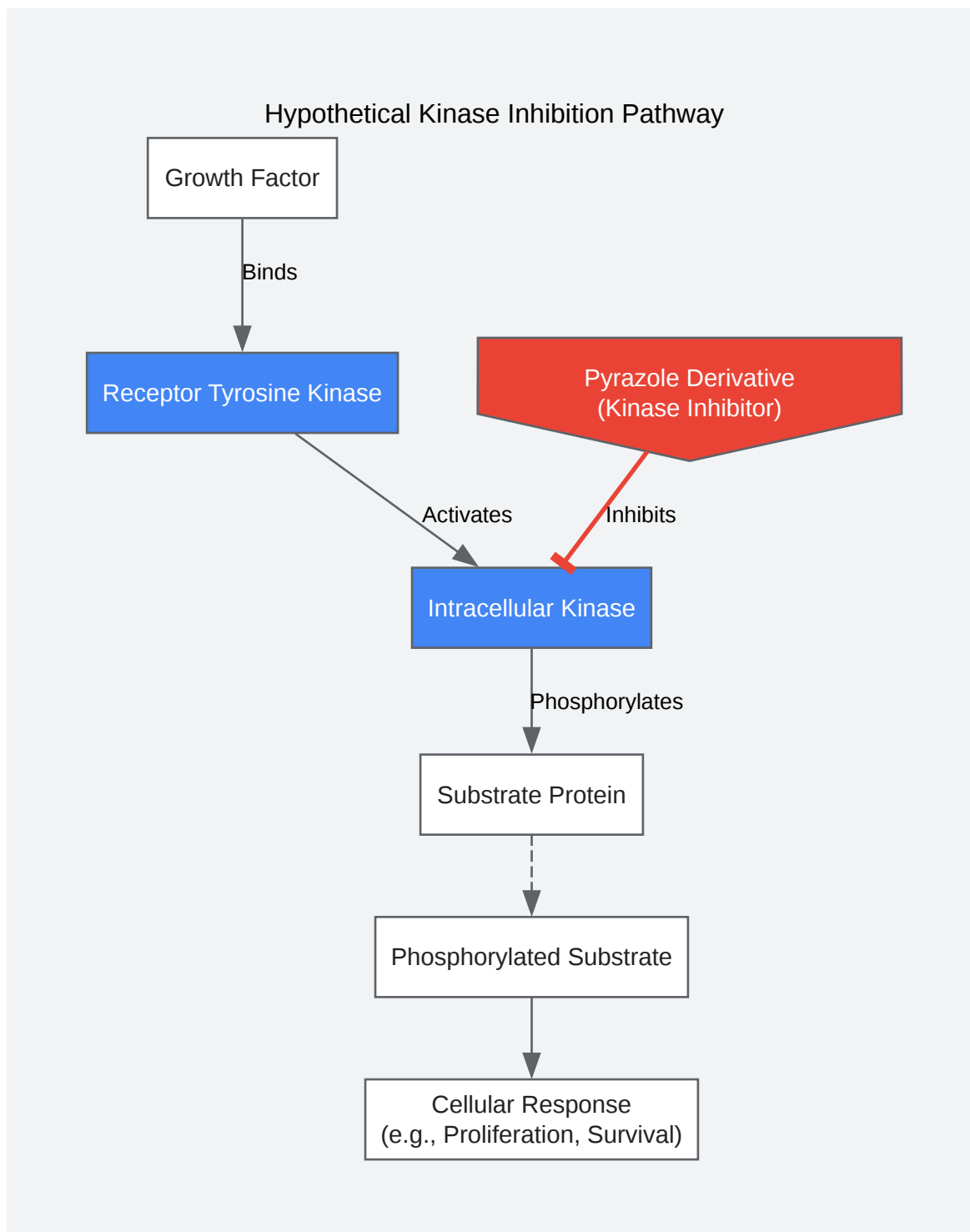
Signaling Pathways and Drug Development

While **N-Boc-2-(1-iminoethyl)hydrazine** itself is not directly implicated in specific signaling pathways, the pyrazole core synthesized from it is a common motif in many biologically active molecules. Pyrazole derivatives have been shown to interact with a variety of biological targets, including kinases, G-protein coupled receptors (GPCRs), and enzymes involved in inflammatory and metabolic pathways. The synthetic accessibility of diverse pyrazoles from

precursors like **N-Boc-2-(1-iminoethyl)hydrazine** makes it a valuable tool for generating compound libraries for high-throughput screening in drug discovery programs.

Representative Signaling Pathway Involvement of Pyrazole Derivatives

The diagram below illustrates a generalized signaling pathway where a hypothetical pyrazole-containing drug molecule could act as an inhibitor of a protein kinase, a common mechanism of action for this class of compounds.



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Caption: Kinase inhibition by a pyrazole.

Conclusion

N-Boc-2-(1-iminoethyl)hydrazine is a valuable, albeit not extensively characterized, synthetic intermediate. Its utility lies in its ability to serve as a protected hydrazine surrogate for the construction of more complex molecules, particularly nitrogen-containing heterocycles like pyrazoles. The methodologies outlined in this guide provide a foundation for researchers and drug development professionals to synthesize and utilize this compound in their research endeavors. Further investigation into the specific properties and reaction scope of **N-Boc-2-(1-iminoethyl)hydrazine** could unveil new synthetic possibilities and applications in medicinal chemistry.

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